

"N-Methylmethanamine perchloric acid chemical properties"

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Compound of Interest

Compound Name: *N*-Methylmethanamine;*perchloric acid*

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N-Methylmethanamine Perchloric Acid: A Technical Guide

An In-depth Examination of the Chemical and Physical Properties of Dimethylammonium Perchlorate for Researchers, Scientists, and Drug Development Professionals.

Introduction: N-Methylmethanamine perchloric acid, systematically known as dimethylammonium perchlorate, is an organic salt formed from the reaction of dimethylamine (N-methylmethanamine) and perchloric acid. As a member of the amine perchlorate family, it shares characteristics with related compounds utilized in various industrial applications, notably as energetic materials. While its direct role in drug development is not extensively documented, the study of its chemical properties provides valuable insights for researchers in organic synthesis, materials science, and analytical chemistry. This guide offers a comprehensive overview of its known chemical properties, synthesis, and safety considerations, drawing on available data and analogies with structurally similar compounds.

Chemical and Physical Properties

Quantitative data for dimethylammonium perchlorate is not widely available in dedicated compilations. The following table summarizes known properties and provides estimates based on related compounds such as dimethylamine hydrochloride and other amine perchlorates.

Property	Value	Citation
Chemical Name	N-Methylmethanamine perchloric acid; Dimethylammonium perchlorate	
CAS Number	14488-49-4	[1]
Molecular Formula	C ₂ H ₈ ClNO ₄	[1]
Molecular Weight	145.54 g/mol	
Appearance	White crystalline solid	[2]
Melting Point	Not definitively reported for the pure compound. The hydrochloride salt melts at 171 °C.	
Solubility	Expected to be soluble in water and polar organic solvents like methanol and ethanol. Somewhat hygroscopic.	[2] [3] [4]
Density	Not reported. For comparison, the density of ammonium perchlorate is 1.95 g/cm ³ .	[5]

Synthesis

The primary method for synthesizing dimethylammonium perchlorate is through the acid-base neutralization reaction of dimethylamine with perchloric acid.

Experimental Protocol: Synthesis of Dimethylammonium Perchlorate

Caution: Perchlorate salts are energetic materials and can be explosive, especially when heated or in the presence of organic materials. All work should be conducted in a fume hood

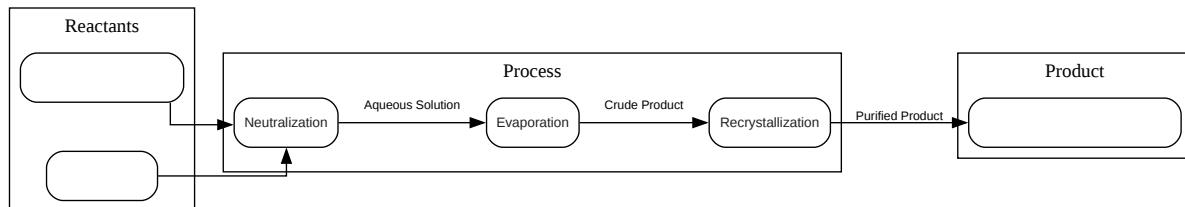
with appropriate personal protective equipment, including safety glasses, lab coat, and gloves.

Materials:

- Dimethylamine solution (e.g., 40% in water)
- Perchloric acid (e.g., 70% aqueous solution)
- Methanol or Ethanol (for recrystallization)
- Deionized water
- Glass beakers and stirring rod
- Ice bath
- Buchner funnel and filter paper

Procedure:

- In a glass beaker, an aqueous solution of perchloric acid is cooled in an ice bath.
- To the cooled and stirred perchloric acid solution, a slight excess of an aqueous dimethylamine solution is added dropwise. The excess of dimethylamine ensures that no unreacted perchloric acid remains, which would be hazardous upon drying.[\[2\]](#) The reaction is exothermic and the temperature should be monitored and kept low.
- After the addition is complete, the solution is stirred for a short period in the ice bath. The resulting solution will contain dimethylammonium perchlorate and water.
- The water is then removed by gentle heating in a well-ventilated area, away from any flammable materials. The solution should be heated until a solid product is obtained.[\[2\]](#)
- The crude dimethylammonium perchlorate can be purified by recrystallization from a suitable solvent such as methanol or ethanol.[\[6\]](#)
- The recrystallized product is collected by vacuum filtration, washed with a small amount of cold solvent, and dried in a desiccator.



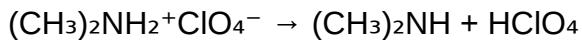
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Caption: Workflow for the synthesis of Dimethylammonium Perchlorate.

Chemical Reactivity and Thermal Decomposition

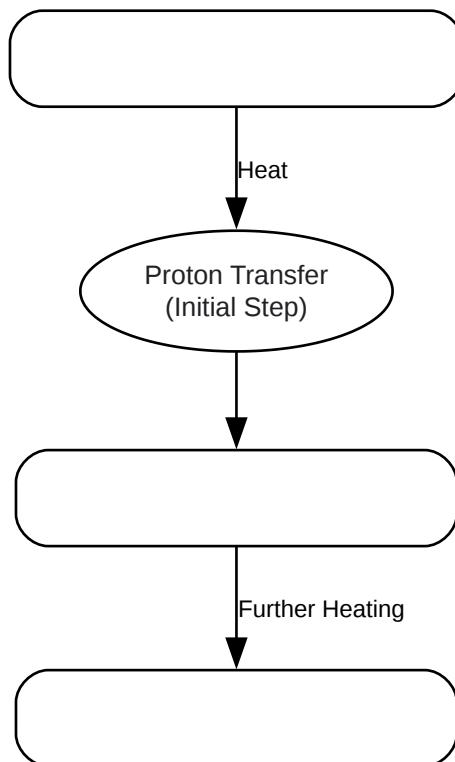
Dimethylammonium perchlorate is an oxidizing agent due to the perchlorate anion. It is expected to react vigorously with reducing agents and combustible materials.

The thermal decomposition of amine perchlorates generally proceeds through an initial proton transfer from the ammonium cation to the perchlorate anion, forming the free amine and perchloric acid.^[7] These products then undergo further exothermic decomposition. For dimethylammonium perchlorate, the initial step would be:



The subsequent decomposition of dimethylamine and perchloric acid at elevated temperatures produces a variety of gaseous products, including water, carbon dioxide, nitrogen oxides, and hydrogen chloride.^[7] The decomposition of amine perchlorates can be rapid and potentially explosive, especially under confinement.^[2]

Thermal analysis of related compounds like ammonium perchlorate shows a multi-stage decomposition process.^{[8][9]} A similar behavior is expected for dimethylammonium perchlorate, with an initial endothermic phase transition followed by exothermic decomposition at higher temperatures.



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Caption: Proposed thermal decomposition pathway for Dimethylammonium Perchlorate.

Spectroscopic Characterization

Specific spectroscopic data for dimethylammonium perchlorate is not readily available. However, the expected spectral features can be inferred from the known spectra of the dimethylammonium cation and the perchlorate anion.

- Infrared (IR) Spectroscopy: The IR spectrum is expected to show characteristic peaks for the N-H stretching and bending vibrations of the dimethylammonium cation. The perchlorate anion (ClO_4^-), which has tetrahedral symmetry, exhibits a strong, broad absorption band around 1100 cm^{-1} due to the asymmetric Cl-O stretching vibration.[10][11]
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: The proton NMR spectrum would likely show a signal for the methyl protons and a signal for the protons attached to the nitrogen. The chemical shift and multiplicity of the N-H protons can be influenced by the solvent and temperature.

- ^{13}C NMR: The carbon-13 NMR spectrum is expected to show a single resonance for the two equivalent methyl carbons.
- Mass Spectrometry (MS): Mass spectrometry of the salt would likely show the fragmentation pattern of the dimethylamine cation. The perchlorate anion itself is generally not observed directly in positive ion mode ESI-MS.

Safety and Handling

Dimethylammonium perchlorate should be handled with care due to its oxidizing and potentially explosive properties.

- General Hazards: Perchlorates are strong oxidizing agents and can form explosive mixtures with organic materials, finely divided metals, and other reducing agents.[\[12\]](#) They can be sensitive to heat, shock, and friction.[\[2\]](#)
- Personal Protective Equipment (PPE): Safety goggles, a flame-retardant lab coat, and appropriate gloves should be worn when handling this compound.[\[12\]](#)[\[13\]](#)
- Storage: Store in a cool, dry, well-ventilated area away from combustible materials and sources of ignition. It should be stored in a tightly sealed container due to its hygroscopic nature.[\[2\]](#)
- Disposal: Dispose of in accordance with local, state, and federal regulations for hazardous waste.

Applications

While specific applications for dimethylammonium perchlorate are not well-documented, related amine perchlorates are used as energetic components in solid rocket propellants and pyrotechnics.[\[3\]](#)[\[14\]](#)[\[15\]](#) The presence of the organic cation can modify the combustion properties compared to inorganic perchlorates like ammonium perchlorate.

Conclusion

N-Methylmethanamine perchloric acid (dimethylammonium perchlorate) is an organic salt with properties characteristic of amine perchlorates. While detailed experimental data for this specific compound is sparse in the literature, its synthesis, reactivity, and safety precautions

can be largely inferred from its constituent ions and from closely related compounds. Further research is needed to fully characterize its physicochemical properties and explore its potential applications. Researchers working with this or similar compounds should exercise extreme caution due to its potential as an energetic material.

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